

4-Bromo-2-methyl-1-nitrobenzene molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-methyl-1-nitrobenzene

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A Technical Guide to 4-Bromo-2-methyl-1-nitrobenzene

This document provides a concise technical overview of **4-Bromo-2-methyl-1-nitrobenzene**, a versatile aromatic compound. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis. This guide details the compound's fundamental properties and outlines a common synthetic protocol.

Core Properties

4-Bromo-2-methyl-1-nitrobenzene is a key intermediate in organic synthesis, particularly in the production of pharmaceuticals, agrochemicals, and dyes.^[1] Its chemical structure, featuring bromine, methyl, and nitro functional groups, allows for diverse chemical modifications, making it a valuable building block for more complex molecules.^[1]

Below is a summary of its key molecular data:

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₆ BrNO ₂ [1][2][3] |
| Molecular Weight | 216.03 g/mol [1][3] |
| Alternate Name | 5-Bromo-2-nitrotoluene[1] |
| CAS Number | 52414-98-9[2][3] |
| Appearance | Yellow solid[1] |
| Melting Point | 57-65 °C[1] |

Synthetic Protocol

The following section details a common laboratory procedure for the synthesis of **4-Bromo-2-methyl-1-nitrobenzene** starting from 4-bromo-2-methylaniline.[4]

Materials:

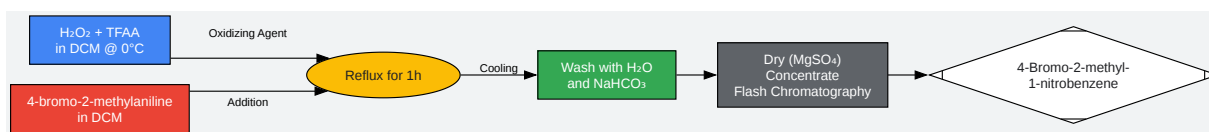
- 4-bromo-2-methylaniline
- Dichloromethane (DCM)
- Hydrogen peroxide (H₂O₂)
- Trifluoroacetic anhydride (TFAA)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Magnesium sulfate (MgSO₄)
- Water

Procedure:

- Preparation of the Oxidizing Solution: At 0°C, dissolve hydrogen peroxide (3.95 mL, ~64.5 mmol) in dichloromethane (320 mL). To this cooled solution, add trifluoroacetic anhydride (10.93 mL, 77 mmol) and stir the mixture for 5 minutes at this temperature.[4]

- Addition of Starting Material: Remove the ice bath and fit the reaction vessel with a reflux condenser. Slowly add a solution of 4-bromo-2-methylaniline (3 g, 16.12 mmol) in dichloromethane (6.4 mL) dropwise over approximately 30 minutes.[4]
- Reaction: Heat the resulting mixture to reflux for 1 hour.[4]
- Work-up: After cooling, wash the reaction mixture sequentially with 30 mL of water and 30 mL of saturated NaHCO_3 solution.[4]
- Isolation and Purification: Dry the organic layer with MgSO_4 and concentrate it under vacuum. Purify the crude product using flash column chromatography to yield the final product, **4-bromo-2-methyl-1-nitrobenzene**. [4]

The following diagram illustrates the key stages of this synthetic workflow.



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Synthesis of **4-Bromo-2-methyl-1-nitrobenzene**.

Applications in Research

Beyond its role as a synthetic intermediate, **4-Bromo-2-methyl-1-nitrobenzene** is utilized in several research areas:

- Material Science: It is employed in the development of specialty polymers and materials to enhance properties like thermal stability and chemical resistance.[1]
- Environmental Studies: The compound is used in studies focused on the degradation of nitroaromatic compounds, aiding research into pollution and environmental remediation strategies.[1]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Benzene, 4-bromo-2-methyl-1-nitro- [webbook.nist.gov]
- 3. 4-Bromo-2-methyl-1-nitrobenzene | 52414-98-9 [sigmaaldrich.com]
- 4. 4-BROMO-2-METHYL-1-NITROBENZENE | 52414-98-9 [chemicalbook.com]
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